

Human TLQP-21 versus mouse TLQP-21 sequence comparison

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Compound of Interest

Compound Name: TLQP-21 (human)

Cat. No.: B15597710

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A Comparative Analysis of Human and Mouse TLQP-21

For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the amino acid sequences and biological activities of human and mouse TLQP-21, a peptide derived from the VGF (non-acronymic) neurosecretory protein. This analysis is supported by experimental data to highlight key differences in their performance.

Sequence Comparison

Human and mouse TLQP-21 are both 21-amino acid peptides that exhibit notable sequence variations. The mouse TLQP-21 sequence is TLQPPASSRRRHFFHHALPPAR.[1] The human sequence, identified as TLQPPSALRRRRHYHHALPPSR[2], differs by five amino acids. A significant substitution occurs at position 20, where an Alanine (A) in the mouse sequence is replaced by a Serine (S) in the human peptide.[1]

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Functional Comparison: Receptor Activation and Signaling

The primary receptor for TLQP-21 is the complement C3a receptor 1 (C3aR1), a G-protein coupled receptor (GPCR).[3][4] The binding of TLQP-21 to C3aR1 initiates a signaling cascade that plays a role in various physiological processes, including metabolism and immune responses.[2][3]

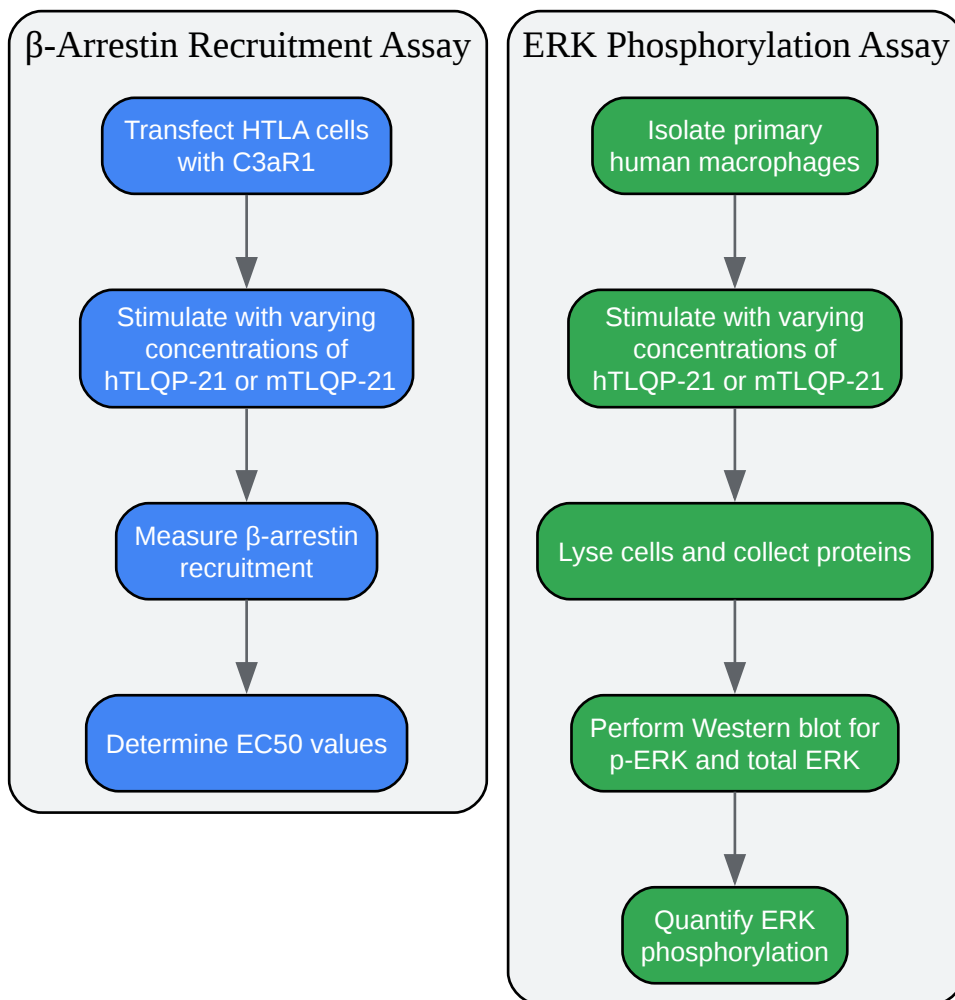
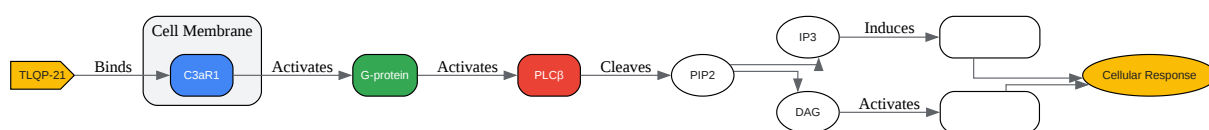
Experimental data reveals significant discrepancies in the potency of human and mouse TLQP-21 in activating C3aR1. Mouse TLQP-21 is consistently more potent than its human counterpart in activating both human and mouse C3aR1.[2]

Parameter	Human TLQP-21	Mouse TLQP-21	Reference
EC50 for human C3aR1 activation (β -arrestin recruitment)	68.8 μ M	10.3 μ M	[1]
Potency in inducing ERK signaling in human primary macrophages	135,000-fold lower than C3a	~10-fold lower potency than C3a	[2]
Efficacy in inducing ERK signaling in human primary macrophages	Partial activation (45% at 10 μ M)	Near full activation	[2]

These findings suggest that the amino acid differences between the two peptides have a substantial impact on their ability to activate C3aR1 and trigger downstream signaling events.

Signaling Pathway

The binding of TLQP-21 to C3aR1 activates a G-protein-mediated signaling pathway. This leads to the activation of Phospholipase C- β (PLC- β), which in turn generates diacylglycerol (DAG) and inositol 1,4,5-trisphosphate (IP3). These second messengers subsequently trigger the phosphorylation of extracellular signal-regulated kinase (ERK) 1/2 and mobilize intracellular calcium.[2]



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